

Essential Safety and Logistics for Handling 1-Oleoyl-2-linoleoyl-sn-glycerol

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Compound of Interest

Compound Name: 1-Oleoyl-2-linoleoyl-sn-glycerol

Cat. No.: B15621628

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential safety and logistical information for handling **1-Oleoyl-2-linoleoyl-sn-glycerol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. Although a specific Safety Data Sheet (SDS) for **1-Oleoyl-2-linoleoyl-sn-glycerol** is not readily available, the following guidance is based on the safety data for the closely related compound 1,2-Dioleoyl-sn-glycerol and general safety protocols for handling glycerides and fatty acids.

Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment for handling **1-Oleoyl-2-linoleoyl-sn-glycerol** is provided in the table below.

PPE Category	Recommended Equipment
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) should be worn to protect against splashes.[1]
Skin Protection	Wear impervious, flame-resistant clothing.[1] Handle with chemical-impermeable gloves that have been inspected prior to use. Wash and dry hands thoroughly after handling.[1]
Respiratory Protection	If exposure limits are exceeded, or if irritation or other symptoms are experienced, use a full-face respirator.[1]
General Hygiene	Wash hands before breaks and at the end of work. Avoid eating, drinking, or smoking when using this product. Routinely wash work clothing and protective equipment to remove contaminants.[2]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area.[1]
- Avoid contact with skin and eyes.[1]
- Prevent the formation of dust and aerosols.[1]
- Use non-sparking tools to prevent fire from electrostatic discharge.[1]

Storage:

- Store in a dry, cool, and well-ventilated place.
- Keep the container tightly closed.

- Store away from incompatible materials and foodstuff containers.

Disposal Plan

Waste Collection:

- Collect and arrange for disposal in suitable, closed containers.
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.

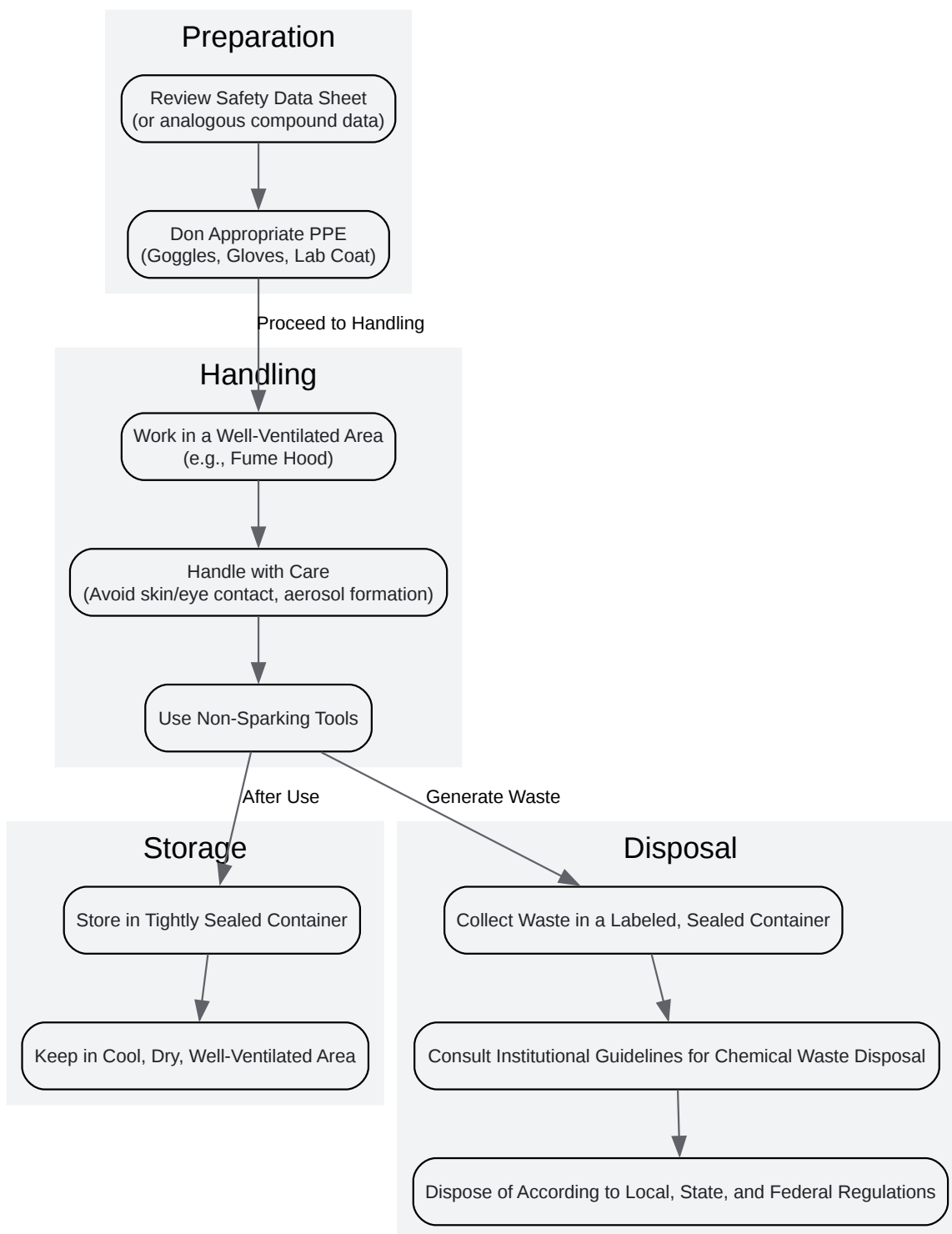
Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.
- Do not let the chemical enter drains, as it may cause long-lasting harmful effects to aquatic life.
- Discharge into the environment must be avoided.

Procedural Workflow

The following diagram illustrates the step-by-step process for the safe handling and disposal of **1-Oleoyl-2-linoleoyl-sn-glycerol**.

Safe Handling and Disposal Workflow for 1-Oleoyl-2-linoleoyl-sn-glycerol

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